

# Disperse Red 91: A Technical Safety and Handling Guide for Research Professionals

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## Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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This technical guide provides a comprehensive overview of the safety data and handling precautions for **Disperse Red 91**, an anthraquinone-based dye. The information is compiled to assist laboratory personnel in implementing safe handling practices and understanding the potential toxicological profile of this compound. While specific quantitative toxicity data for **Disperse Red 91** is limited in publicly available literature, this guide summarizes available information and draws comparisons with structurally related disperse dyes to provide a thorough safety perspective.

## Chemical and Physical Properties

A fundamental understanding of the physicochemical properties of **Disperse Red 91** is essential for its safe handling and use in experimental settings.

Property	Value	Reference
Chemical Name	C.I. Disperse Red 91	[1]
CAS Number	12236-10-1	[1]
Molecular Formula	C <sub>17</sub> H <sub>16</sub> ClN <sub>5</sub> O <sub>2</sub>	[1]
Molecular Weight	355.38 g/mol	[1]
Appearance	Blue light pink powder	[1]
Structure	Anthraquinone	[1]

## Toxicological Data

Comprehensive toxicological data for **Disperse Red 91** is not readily available. Therefore, data for structurally similar disperse dyes, such as Disperse Red 1, Disperse Red 9, and Disperse Red 11, are presented to provide an indication of potential hazards.

Acute Toxicity:

Compound	Test	Species	Route	LD50/LC50	Reference
Disperse Red 11	LD50	Rat (female)	Oral	> 5 g/kg	[2]
Disperse Red 11	LD50	Rat (male)	Oral	0.7 - 1.0 g/kg	[2]
Disperse Red 11	LD50	Rabbit	Dermal	> 2 g/kg	[2]
Disperse Red 9	LD50	Dog	Oral	> 8 g/kg ("minimal toxicity")	[3]
Disperse Red 9	LD50	Rabbit	Dermal	> 2 g/kg (negligible effects)	[3]

## Genotoxicity and Mutagenicity:

Studies on related disperse dyes have shown mixed results in genotoxicity assays. Some azo dyes have the potential to cause mutations.[\[4\]](#)

Compound	Assay	Result	Reference
Disperse Red 1	Micronucleus Test (in vitro, human hepatoma cells)	Genotoxic	<a href="#">[5]</a>
Disperse Red 9	Ames Test	Positive	<a href="#">[3]</a>
Disperse Red 9	Mouse Lymphoma Cell Assay	Positive	<a href="#">[3]</a>
Disperse Red 11	Ames Test	Mixed results (dependent on dye lot)	<a href="#">[2]</a>
Disperse Red 11	Chinese Hamster Ovary Cells (sister-chromatid-exchange)	Increased frequency	<a href="#">[2]</a>

## Experimental Protocols

The following sections detail the general methodologies for key toxicological experiments relevant to the assessment of dyes like **Disperse Red 91**, based on OECD guidelines and standard laboratory practices.

### Acute Oral Toxicity (OECD 423)

The acute toxic class method is utilized to determine the oral toxicity of a substance.[\[6\]](#)

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[\[6\]](#)
- **Housing and Fasting:** Animals are housed in appropriate conditions with a controlled environment. Food is withheld overnight before dosing.[\[6\]](#)

- **Dose Administration:** The test substance is administered orally by gavage in a stepwise procedure using defined dose levels (e.g., 5, 50, 300, 2000 mg/kg).[6]
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[6]
- **Endpoint:** The results are used to classify the substance for acute toxicity.[6]

## Ames Test (Bacterial Reverse Mutation Assay - OECD 471)

This assay is widely used to assess the mutagenic potential of chemical compounds.[7]

- **Test Strains:** Histidine-dependent strains of *Salmonella typhimurium* and tryptophan-dependent strains of *Escherichia coli* are used.[7]
- **Metabolic Activation:** The test is conducted with and without a mammalian metabolic activation system (S9 fraction from induced rat liver) to mimic metabolic processes in mammals.[8] For azo dyes, a modified protocol including flavin mononucleotide (FMN) and a pre-incubation step may be necessary for optimal detection of mutagenic activity.[8][9]
- **Exposure:** The test substance is incubated with the bacterial strains in the presence or absence of the S9 mix.[7]
- **Plating:** The mixture is plated on a minimal agar medium lacking the required amino acid.[7]
- **Endpoint:** A positive result is indicated by a significant, dose-related increase in the number of revertant colonies compared to the negative control.[7]

## In Vitro Micronucleus Assay (OECD 487)

This test detects damage to chromosomes or the mitotic apparatus.[10]

- **Cell Culture:** Suitable mammalian cells are cultured to a desired confluency.[10]
- **Exposure:** Cells are exposed to the test substance with and without metabolic activation.[10]

- **Cytokinesis Block:** Cytochalasin B is added to block cytokinesis, resulting in binucleated cells. This ensures that only cells that have undergone one mitosis are scored.<sup>[10]</sup>
- **Harvesting and Staining:** Cells are harvested, fixed, and stained with a DNA-specific stain.<sup>[10]</sup>
- **Endpoint:** The frequency of micronuclei in binucleated cells is scored. A significant increase in micronucleated cells indicates genotoxic potential.<sup>[10]</sup>

## Handling Precautions and Safety Recommendations

Based on the available safety data sheets and the potential hazards associated with similar dyes, the following handling precautions are recommended for **Disperse Red 91**.

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles.
- **Skin Protection:** Wear protective gloves (e.g., nitrile) and a lab coat.
- **Respiratory Protection:** Use a particulate respirator if dust is generated.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

### Hygiene Measures

- Avoid all personal contact, including inhalation of dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Launder contaminated clothing separately before reuse.

### First Aid Measures

- **After Inhalation:** Move the person to fresh air.

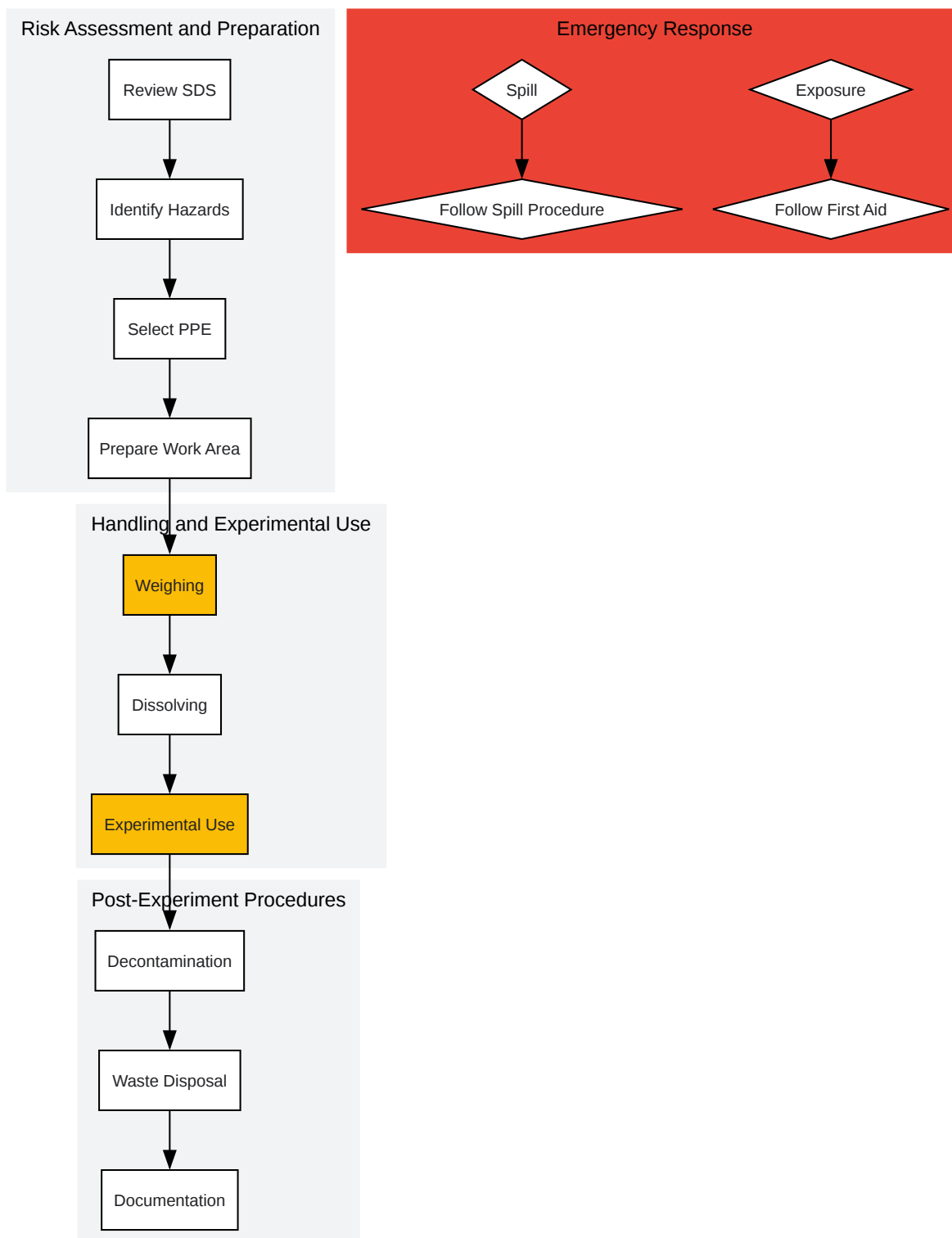
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water.

## Spill and Disposal

- Minor Spills: Use dry clean-up procedures to avoid generating dust. Vacuum or sweep up the material and place it in a suitable container for disposal.
- Major Spills: Alert emergency responders. Control personal contact by wearing appropriate PPE. Prevent spillage from entering drains or water courses.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

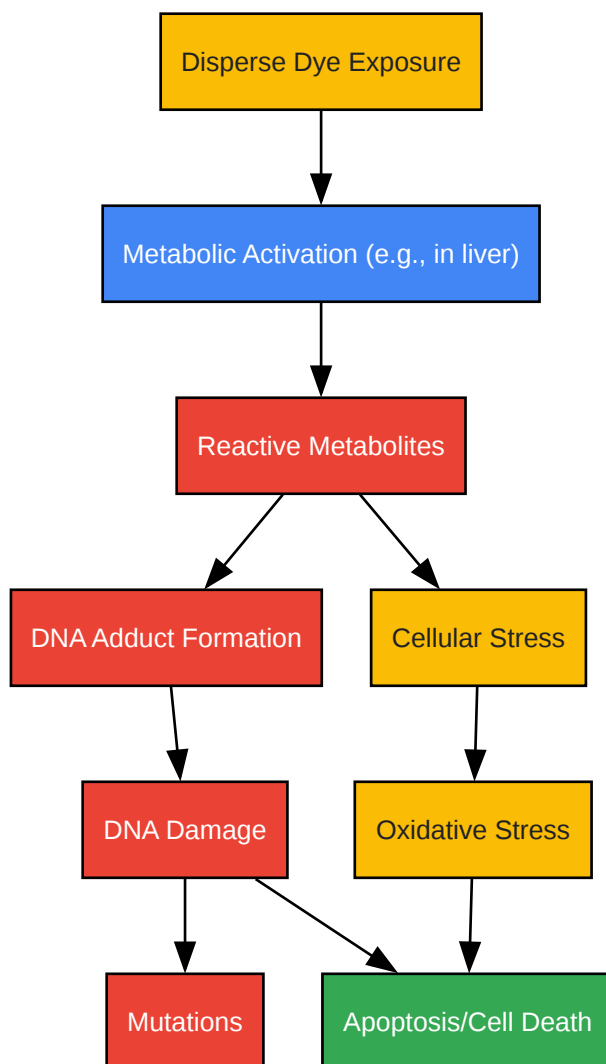
## Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate a logical workflow for handling **Disperse Red 91** and a potential toxicological pathway based on data from related compounds.



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Caption: A logical workflow for the safe handling of **Disperse Red 91** in a laboratory setting.



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Caption: A potential toxicological pathway for disperse dyes, highlighting genotoxicity and cellular stress.

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